

Application Note: Photochemical Control of Nitric Oxide using 4-Nitronicotinic Acid N-Oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Nitronicotinic acid N-oxide

CAS No.: 1078-05-3

Cat. No.: B086970

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Executive Summary

Nitric oxide (NO) is a pivotal signaling molecule regulating vasodilation, neurotransmission, and immune response.[1][2] However, its utility as a therapeutic agent or research tool is severely limited by its gaseous state and millisecond half-life. **4-Nitronicotinic acid N-oxide** (4-NNO) represents a class of "caged" NO donors that are stable under physiological conditions but release NO upon specific photochemical triggering.

This guide details the characterization, handling, and experimental application of 4-NNO as a Photo-NOP (Photochemical Nitric Oxide Precursor). Unlike spontaneous donors (e.g., SNAP, NONOates), 4-NNO offers spatiotemporal control, allowing researchers to release NO at precise cellular locations using UV-A light (300–400 nm).

Chemical Profile & Mechanism of Action[3]

Compound Identification[4][5]

- IUPAC Name: 4-nitro-1-oxidopyridin-1-ium-3-carboxylic acid[3]

- CAS Number: 1078-05-3[3]
- Molecular Formula: C₆H₄N₂O₅[3]
- Molecular Weight: 184.11 g/mol [3]
- Solubility: Soluble in DMSO (>50 mM), PBS (pH 7.4, up to 10 mM with sonication).
- Stability: Stable in solid state at -20°C. Highly light-sensitive in solution.

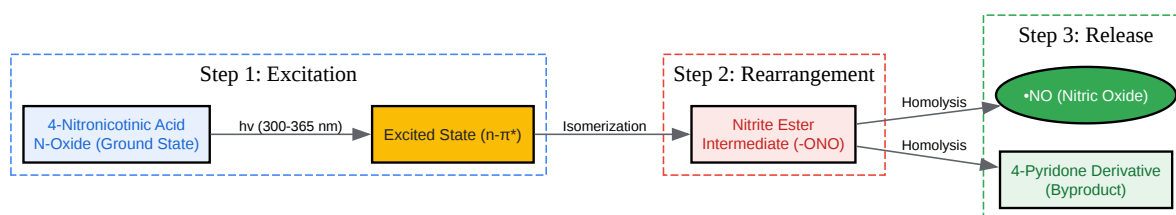
Mechanism of Photochemical Release

Upon irradiation with UV-A light, the nitro group at the C4 position undergoes an intramolecular rearrangement. The nitro group (

) isomerizes to a nitrite ester (

), which subsequently undergoes homolytic cleavage to release the nitric oxide radical (

) and a pyridone byproduct. The N-oxide moiety enhances water solubility and modulates the electron density of the pyridine ring, facilitating the photo-rearrangement.



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Figure 1: Photochemical pathway of NO release from **4-Nitronicotinic acid N-oxide**. The nitro-to-nitrite rearrangement is the rate-limiting step triggered by photon absorption.

Experimental Protocols

Protocol A: Stock Solution Preparation

Objective: Prepare a stable stock solution free from premature NO release.

Materials:

- **4-Nitronicotinic acid N-oxide (Solid)**[3]
- Anhydrous DMSO (Dimethyl sulfoxide)
- Amber microcentrifuge tubes (Light-blocking)

Procedure:

- **Dark Room:** Perform all weighing and solubilization in a room with reduced lighting or under red safety light.
- **Solubilization:** Dissolve 18.4 mg of 4-NNO in 1 mL of anhydrous DMSO to create a 100 mM Stock Solution.
- **Aliquoting:** Immediately aliquot 50 μ L volumes into amber tubes.
- **Storage:** Store at -20°C . Stable for 6 months.
 - Note: Avoid repeated freeze-thaw cycles. If precipitation occurs, sonicate in the dark for 30 seconds.

Protocol B: Photolysis & Quantification (Griess Assay)

Objective: Validate and quantify NO release efficiency upon UV irradiation.

Materials:

- Phosphate Buffered Saline (PBS), pH 7.4
- UV Lamp (365 nm, approx. 10 mW/cm²) or LED array
- Griess Reagent (Sulfanilamide + N-(1-naphthyl)ethylenediamine)
- 96-well clear microplate

Workflow:

- Preparation: Dilute the 100 mM DMSO stock to 100 μ M working solution in PBS.
- Plating: Add 100 μ L of the working solution to wells in triplicate.
 - Control Group: Wrap 3 wells in aluminum foil (Dark Control).
 - Experimental Group: Uncovered wells.[4]
- Irradiation: Expose the plate to the 365 nm light source.
 - Time Course: 0, 1, 5, 10, and 20 minutes.
- Detection: Immediately after irradiation, add 100 μ L of Griess Reagent to all wells. Incubate for 10 minutes at room temperature in the dark.
- Measurement: Read Absorbance at 540 nm.
- Calculation: Convert Absorbance to [Nitrite] using a standard curve constructed with Sodium Nitrite ().

Data Interpretation:

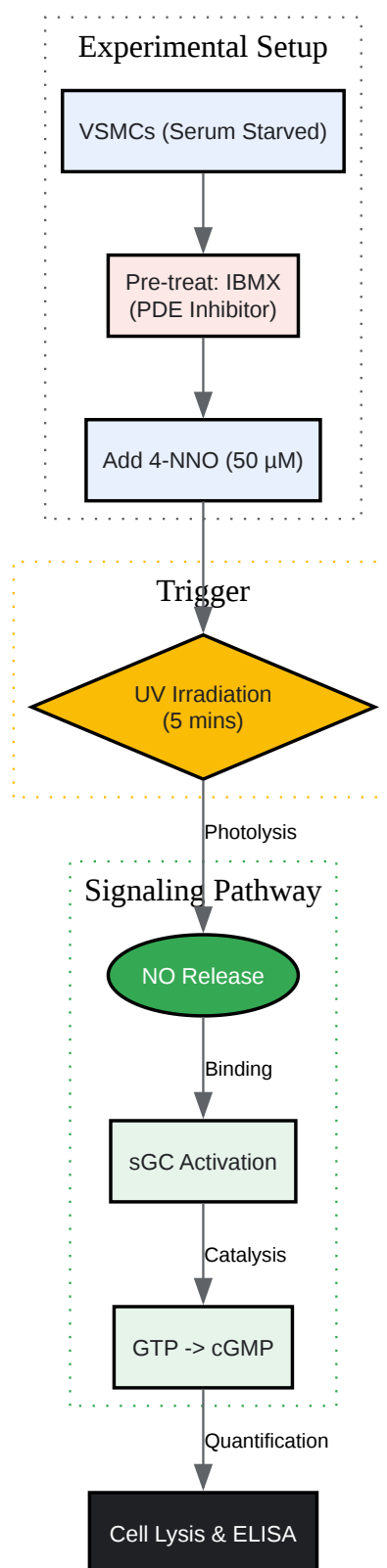
Irradiation Time (min)	Absorbance (540nm)	Estimated [NO] Released (μ M)
0 (Dark Control)	0.005	< 0.5 (Background)
1	0.120	~ 15.0
5	0.450	~ 55.0
10	0.780	~ 90.0

| 20 | 0.810 | ~ 95.0 (Plateau) |

Protocol C: Biological Validation (cGMP Activation)

Objective: Confirm that the released NO is biologically active by measuring the activation of Soluble Guanylyl Cyclase (sGC) in vascular smooth muscle cells (VSMCs).

Rationale: NO binds to the heme moiety of sGC, catalyzing the conversion of GTP to cGMP. This is the gold-standard assay for functional NO.



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Figure 2: Biological assay workflow for validating 4-NNO activity via the sGC-cGMP pathway.

Procedure:

- Cell Culture: Seed VSMCs in a 24-well plate. Starve serum overnight.
- Inhibition: Pre-treat cells with 0.5 mM IBMX (Isobutylmethylxanthine) for 30 mins to prevent cGMP degradation.
- Treatment: Add 50 μ M 4-NNO to cells.
- Activation: Irradiate cells for 5 minutes (365 nm). Keep "Dark Controls" wrapped in foil.
- Lysis: Aspirate media, add 0.1M HCl to lyse cells.
- Quantification: Use a commercial cGMP ELISA kit to measure intracellular cGMP levels.

Expected Result: Irradiated samples should show a 10-50 fold increase in cGMP compared to Dark Controls.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background Signal	Ambient light exposure during prep.	Use amber tubes; work under red light.
Low NO Yield	Light source intensity too low.	Ensure UV intensity is >5 mW/cm ² . Use a quartz cuvette/plate if possible (plastic absorbs UV).
Cell Toxicity	UV damage or high compound conc.	Include a "UV-only" control (no compound) to rule out radiation damage. Titrate 4-NNO down to 10 μ M.
Precipitation	Low solubility in aqueous buffer.	Pre-dissolve in DMSO. Ensure final DMSO concentration is < 1%.

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